

A Comparative Guide to Myristyl Arachidate Reference Materials for Researchers

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Compound of Interest		
Compound Name:	Myristyl arachidate	
Cat. No.:	B1606813	Get Quote

For scientists and professionals in drug development and research, the quality and characterization of reference materials are paramount. This guide provides a comprehensive comparison of **Myristyl arachidate** (CAS 22413-04-3), a saturated wax ester, from various suppliers. This document outlines the available data, analytical methods for its characterization, and a comparison with alternative reference standards.

Product Specifications and Supplier Comparison

Myristyl arachidate, with the molecular formula C34H68O2 and a molecular weight of 508.9 g/mol, is offered by several chemical suppliers as a reference material.[1] The purity of these standards is a critical factor for their use in analytical applications.

Two key suppliers with publicly available information are Larodan and BOC Sciences. Larodan specifies a purity of greater than 99% for their **Myristyl arachidate** reference material.[2] In contrast, BOC Sciences lists a purity of 95% for their product.[3] A detailed comparison of the specifications is presented in Table 1.

Table 1: Comparison of Myristyl Arachidate Reference Material Specifications



Specification	Larodan	BOC Sciences
Product Name	Myristyl Arachidate	MYRISTYL ARACHIDATE
Purity	>99%	95%
Molecular Formula	C34H68O2	C34H68O2
Molecular Weight	508.9	508.9
Physical State	Solid	Crystalline
Storage	Room temperature	-20°C

Alternative Reference Materials

For applications where an alternative to **Myristyl arachidate** may be suitable, other long-chain wax esters can be considered. These alternatives, with similar physical and chemical properties, include Myristyl Palmitate and Myricyl Palmitate. A summary of these alternatives is provided in Table 2. The selection of an appropriate alternative would depend on the specific requirements of the analytical method.

Table 2: Alternative Wax Ester Reference Materials

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Myristyl Palmitate	4536-26-9	С30Н60О2	452.8
Myricyl Palmitate	6027-71-0	C46H92O2	677.22[4]

Analytical Characterization and Experimental Protocols

The identity and purity of **Myristyl arachidate** reference materials are typically established using a combination of chromatographic and spectroscopic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)



GC-MS is a powerful tool for the analysis of volatile and semi-volatile compounds like wax esters. The electron ionization (EI) mass spectrum of **Myristyl arachidate**, sourced from a Larodan product, is available on PubChem and shows characteristic fragmentation patterns.[1]

Experimental Protocol: Gas Chromatography (GC) with Flame Ionization Detection (FID) for Wax Ester Analysis

This protocol is a general method suitable for the analysis of long-chain wax esters like **Myristyl arachidate**.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID)
- Capillary Column: A non-polar column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness) is suitable.

Sample Preparation:

- Accurately weigh and dissolve the Myristyl arachidate reference standard in a suitable solvent (e.g., hexane or chloroform) to a concentration of approximately 1 mg/mL.
- If analyzing a sample matrix, perform a lipid extraction followed by purification of the wax ester fraction.

GC Conditions:

• Injector Temperature: 300 °C

Detector Temperature: 320 °C

Oven Temperature Program:

o Initial temperature: 150 °C, hold for 1 minute.

Ramp: 10 °C/minute to 320 °C.

Hold at 320 °C for 15 minutes.



- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injection Volume: 1 μL (split or splitless injection can be used depending on the concentration).

Data Analysis: The retention time of the peak corresponding to **Myristyl arachidate** in the sample is compared to that of the reference standard. Quantification can be performed using an internal or external standard calibration method.

High-Performance Liquid Chromatography (HPLC)

HPLC with a universal detector, such as an Evaporative Light Scattering Detector (ELSD) or a Charged Aerosol Detector (CAD), is well-suited for the analysis of non-volatile compounds like **Myristyl arachidate**.

Experimental Protocol: High-Performance Liquid Chromatography (HPLC) with Evaporative Light Scattering Detection (ELSD) for Wax Ester Analysis

Instrumentation:

- HPLC system with a gradient pump and autosampler.
- Evaporative Light Scattering Detector (ELSD).

Chromatographic Conditions:

- Column: A C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 μm particle size).
- Mobile Phase:
 - A: Acetonitrile
 - B: Isopropanol/Hexane (e.g., 85:15 v/v)
- Gradient Program:
 - Start with 100% A.
 - Linearly increase to 100% B over 20 minutes.



- Hold at 100% B for 10 minutes.
- Return to initial conditions and equilibrate for 10 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 40 °C.
- ELSD Settings:
 - Nebulizer Temperature: 40 °C
 - Evaporator Temperature: 60 °C
 - Gas Flow (Nitrogen): 1.5 L/min

Sample Preparation:

- Dissolve the **Myristyl arachidate** reference standard and samples in a suitable solvent like chloroform or a mixture of the initial mobile phase.
- Filter the solutions through a 0.45 µm syringe filter before injection.

Data Analysis: Peak identification is based on retention time comparison with the reference standard. For quantitative analysis, a calibration curve should be constructed using a series of standard solutions.

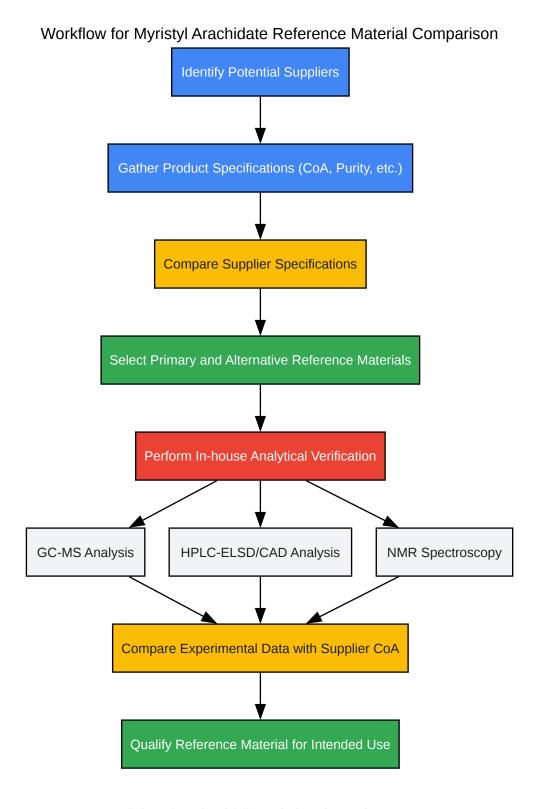
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information. A 13C NMR spectrum for **Myristyl arachidate** is available on PubChem, which can be used to confirm the carbon skeleton of the molecule.

Visualizing the Comparison Workflow

To aid researchers in selecting and verifying a **Myristyl arachidate** reference material, the following logical workflow can be followed.





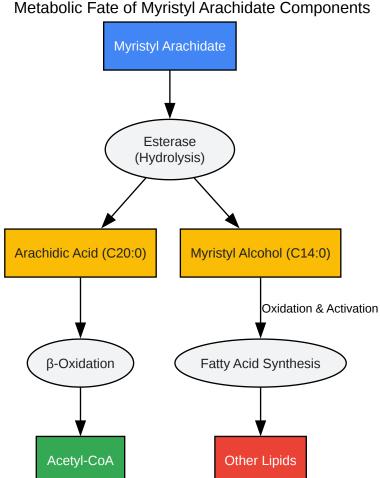
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Caption: A logical workflow for the comparison and qualification of **Myristyl arachidate** reference materials.



Chemical Structure and Signaling Pathway Context

While Myristyl arachidate itself is not directly involved in signaling pathways, it is a component of natural waxes and can be metabolized into its constituent fatty acid (arachidic acid) and fatty alcohol (myristyl alcohol). These components can then enter various metabolic pathways.



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Caption: A simplified diagram illustrating the potential metabolic pathways of Myristyl arachidate's constituent parts.

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